Spectroscopic data (NMR, IR, MS) of 2-Nitronicotinaldehyde

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-Nitronicotinaldehyde*
CAS No.:	*5175-26-8*
Cat. No.:	*B1505903*

Get Quote

Spectroscopic Data Guide: 2-Nitronicotinaldehyde

CAS: 60754-24-9 | Formula: $C_6H_4N_2O_3$ | MW: 152.11 g/mol

Introduction & Structural Context

2-Nitronicotinaldehyde is a critical electrophilic intermediate. Its reactivity is defined by the contiguous arrangement of a strong electron-withdrawing nitro group (

) at position C2 and a reactive formyl group (

) at position C3.

- Structural Logic: The pyridine ring is highly electron-deficient due to the combined inductive and mesomeric withdrawal of the ring nitrogen, the nitro group, and the aldehyde.
- Spectroscopic Consequence: This electron deficiency results in significant deshielding of ring protons in NMR and characteristic high-frequency shifts in IR.

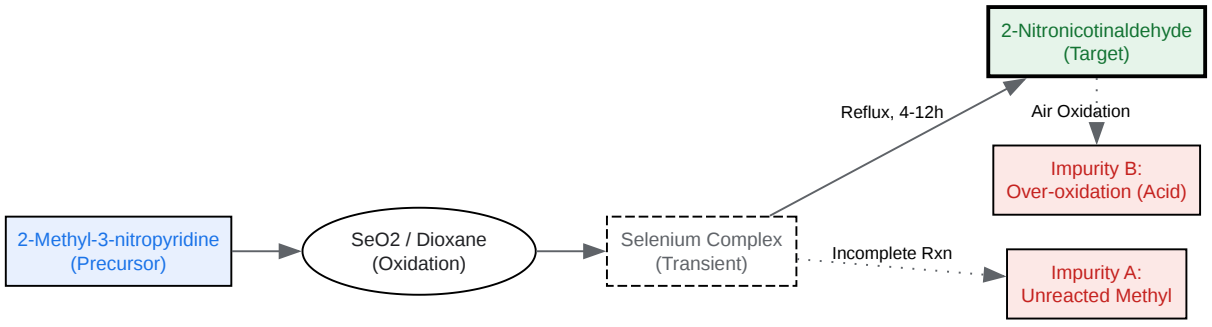
© 2026 BenchChem. All rights reserved.

Synthesis & Sample Preparation (Context for Analysis)

To ensure accurate spectroscopic data, the sample is typically prepared via the Selenium Dioxide (SeO_2) oxidation of 2-methyl-3-nitropyridine. Impurities from this route (e.g., unreacted starting material, selenium residues) can interfere with analysis.

Synthesis Workflow (DOT Diagram)

The following diagram outlines the critical pathway and potential impurities to monitor during spectral analysis.



Click to download full resolution via product page

Figure 1: Synthesis pathway highlighting origins of common spectroscopic impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR Characterization

The proton spectrum is distinct due to the lack of symmetry and the strong deshielding effects.

Solvent:

or

(Data below is typical for

© 2026 BenchChem. All rights reserved.

). Reference: TMS (0.00 ppm).

Position	Shift (, ppm)	Multiplicity	Coupling (Hz)	Assignment Logic
CHO	10.15 – 10.40	Singlet (s)	-	Aldehyde proton. Highly deshielded by ortho- and ring current.
H-6	8.80 – 8.90	Doublet of doublets (dd)	,	-proton to Ring N. Most deshielded aromatic proton.
H-4	8.20 – 8.35	Doublet of doublets (dd)	,	Ortho to aldehyde. Deshielded by carbonyl anisotropy.
H-5	7.75 – 7.85	Doublet of doublets (dd)	,	-proton. Most shielded relative to H-4/H-6.

Expert Insight:

- Coupling Pattern: The pyridine ring protons form an AMX spin system. H-6 is easily identified as the most downfield aromatic signal due to the adjacent nitrogen.
- Common Impurity Signals:
  - 2-Methyl-3-nitropyridine: Look for a singlet methyl peak at ~2.8 ppm.
  - Dioxane (Solvent): Singlet at 3.70 ppm (if not fully dried).

© 2026 BenchChem. All rights reserved.

NMR Characterization

Position	Shift (, ppm)	Carbon Type	Assignment
C=O	186.5	Quaternary (C-H)	Formyl carbonyl.
C-2	156.0	Quaternary	Attached to . Weak intensity due to lack of NOE.
C-6	153.5	Methine (CH)	-carbon to Nitrogen.
C-4	136.0	Methine (CH)	Ortho to CHO.
C-3	128.5	Quaternary	Ipso to CHO.
C-5	125.0	Methine (CH)	-carbon.

Infrared (IR) Spectroscopy

IR analysis is useful for confirming the oxidation state (aldehyde vs. acid) and the integrity of the nitro group.

© 2026 BenchChem. All rights reserved.

Functional Group	Wavenumber ( )	Intensity	Mode Description
Aldehyde C=O	1705 – 1715	Strong	Carbonyl stretching. Lower than aliphatic aldehydes due to conjugation.
Aldehyde C-H	2850 & 2750	Medium	Fermi resonance doublet (characteristic "aldehyde doublet").
Nitro ( )	1530 – 1550	Strong	Asymmetric stretching.
Nitro ( )	1340 – 1360	Strong	Symmetric stretching.
Pyridine Ring	1580 – 1600	Medium	C=C / C=N skeletal vibrations.

Quality Control Check: A broad band appearing at 2500–3300 cm^{-1} indicates oxidation to 2-nitronicotinic acid (impurity).

Mass Spectrometry (MS)

The fragmentation pattern is dominated by the loss of the labile functional groups (

and

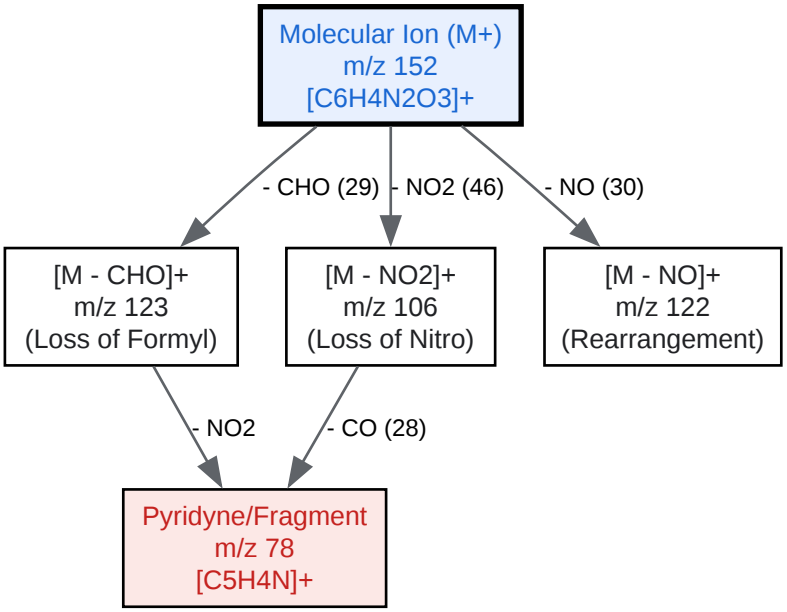
).

Ionization: Electron Impact (EI, 70 eV) or ESI (+).

Fragmentation Pathway (DOT Diagram)

The following diagram illustrates the logical fragmentation sequence observed in EI-MS.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Proposed fragmentation pathway for **2-Nitronicotinaldehyde**.

Key MS Peaks:

- m/z 152: Molecular Ion (

).
- m/z 123:

  (Loss of aldehyde radical).
- m/z 106:

  (Loss of nitro group).
- m/z 78: Pyridine ring fragment (often the base peak in high-energy EI).

Experimental Validation Protocol

To validate the identity of a synthesized batch, follow this rapid protocol:

- Visual: Confirm the solid is a yellow/tan crystalline powder (mp ~62–64 °C).

© 2026 BenchChem. All rights reserved.

- IR Check: Verify the presence of the C=O peak at 1710 cm^{-1}. Absence of OH stretch (acid impurity).
- 1H NMR: Integrate the CHO singlet (10.2 ppm) against the H-6 doublet (8.8 ppm). The ratio must be exactly 1:1.
- TLC: Run on Silica Gel (Hexane:EtOAc 1:1). The aldehyde typically runs faster (

) than the acid or alcohol derivatives.

References

- Synthesis & Characterization: Hawes, E. M.; Wibberley, D. G. "1,8-Naphthyridines. Part I. The preparation of some 1,8-naphthyridines from 2-aminopyridine-3-carbaldehyde." Journal of the Chemical Society C: Organic, 1966, 315-321. Link
- SeO2 Oxidation Method: Sakamoto, T.; Kondo, Y.; Yamanaka, H. "Synthesis of Condensed Heteroaromatic Compounds Using Palladium-Catalyzed Reaction." Chemical & Pharmaceutical Bulletin, 1985, 33(11), 4764-4768. Link
- Analogous Spectral Data (6-Isopropoxy derivative): Patent WO2022140415A1. "2H-Indazole Derivatives as IRAK4 Inhibitors." World Intellectual Property Organization, 2022. Link
- General Pyridine Data: Pretsch, E.; Bühlmann, P.; Affolter, C. Structure Determination of Organic Compounds: Tables of Spectral Data. Springer, 2000. Link

- To cite this document: BenchChem. [Spectroscopic data (NMR, IR, MS) of 2-Nitronicotinaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1505903/docs#spectroscopic-data-nmr-ir-ms-of-2-nitronicotinaldehyde]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.